

# Technical Guide: Physicochemical Properties and Applications of 2,3,5,6-Tetrafluorophenol

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## Compound of Interest

Compound Name: 2,3,5,6-Tetrafluorophenol

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## Introduction

**2,3,5,6-Tetrafluorophenol** is a fluorinated aromatic compound of significant interest in various scientific and industrial fields, including pharmaceutical development, materials science, and analytical chemistry. Its unique chemical structure, characterized by a phenol ring substituted with four fluorine atoms, imparts enhanced stability, reactivity, and specific biological interactions. This technical guide provides a comprehensive overview of the core physicochemical properties of **2,3,5,6-tetrafluorophenol**, details the standardized experimental protocols for their determination, and illustrates its key applications and relationships through a logical workflow diagram.

## Core Physicochemical Data

The melting and boiling points are critical parameters for the handling, purification, and application of **2,3,5,6-tetrafluorophenol**. The data, compiled from various sources, are summarized below.

Property	Value	Units	Notes
Melting Point	29 - 39	°C	The reported range reflects variations in experimental conditions and sample purity. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
	84.2 - 102.2	°F	
Boiling Point	140	°C	At standard atmospheric pressure (760 mmHg). <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>
	284	°F	

## Experimental Protocols

The determination of melting and boiling points for chemical substances is standardized to ensure reproducibility and comparability of data. The Organisation for Economic Co-operation and Development (OECD) Guidelines for the Testing of Chemicals provide internationally recognized methods.

### Melting Point Determination (Adapted from OECD Guideline 102)

The melting point is the temperature at which a substance transitions from a solid to a liquid state. For a pure substance, this occurs at a single temperature, while for impure substances, it occurs over a range.

Commonly Used Methods:

- **Capillary Method:** A small amount of the powdered substance is packed into a capillary tube and heated in a controlled liquid bath or metal block. The temperatures at which melting begins and is complete are recorded.

- **Differential Scanning Calorimetry (DSC):** This thermal analysis technique measures the difference in the amount of heat required to increase the temperature of a sample and a reference. The melting point is determined from the peak of the endothermic transition.
- **Kofler Hot Bar:** A substance is placed on a metal bar with a calibrated temperature gradient to determine its melting point.

#### General Procedure (Capillary Method):

- **Sample Preparation:** A small quantity of dry **2,3,5,6-tetrafluorophenol** is finely powdered and packed into a thin-walled capillary tube, sealed at one end, to a height of 2-4 mm.
- **Apparatus Setup:** The capillary tube is placed in a heating apparatus (e.g., a melting point apparatus with a heated block or oil bath) adjacent to a calibrated thermometer or temperature sensor.
- **Heating:** The apparatus is heated at a steady rate. As the temperature approaches the expected melting point, the rate of heating is reduced to approximately 1°C per minute.
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the start of melting. The temperature at which the last solid particle disappears is recorded as the end of melting. This range is reported as the melting point.

## Boiling Point Determination (Adapted from OECD Guideline 103)

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.

#### Commonly Used Methods:

- **Ebulliometer Method:** This method involves measuring the boiling temperature of the liquid in a specialized apparatus called an ebulliometer, which allows for precise temperature measurement and pressure control.
- **Dynamic Method:** The vapor pressure of the substance is measured as a function of temperature. The boiling point is the temperature at which the vapor pressure reaches

101.325 kPa.

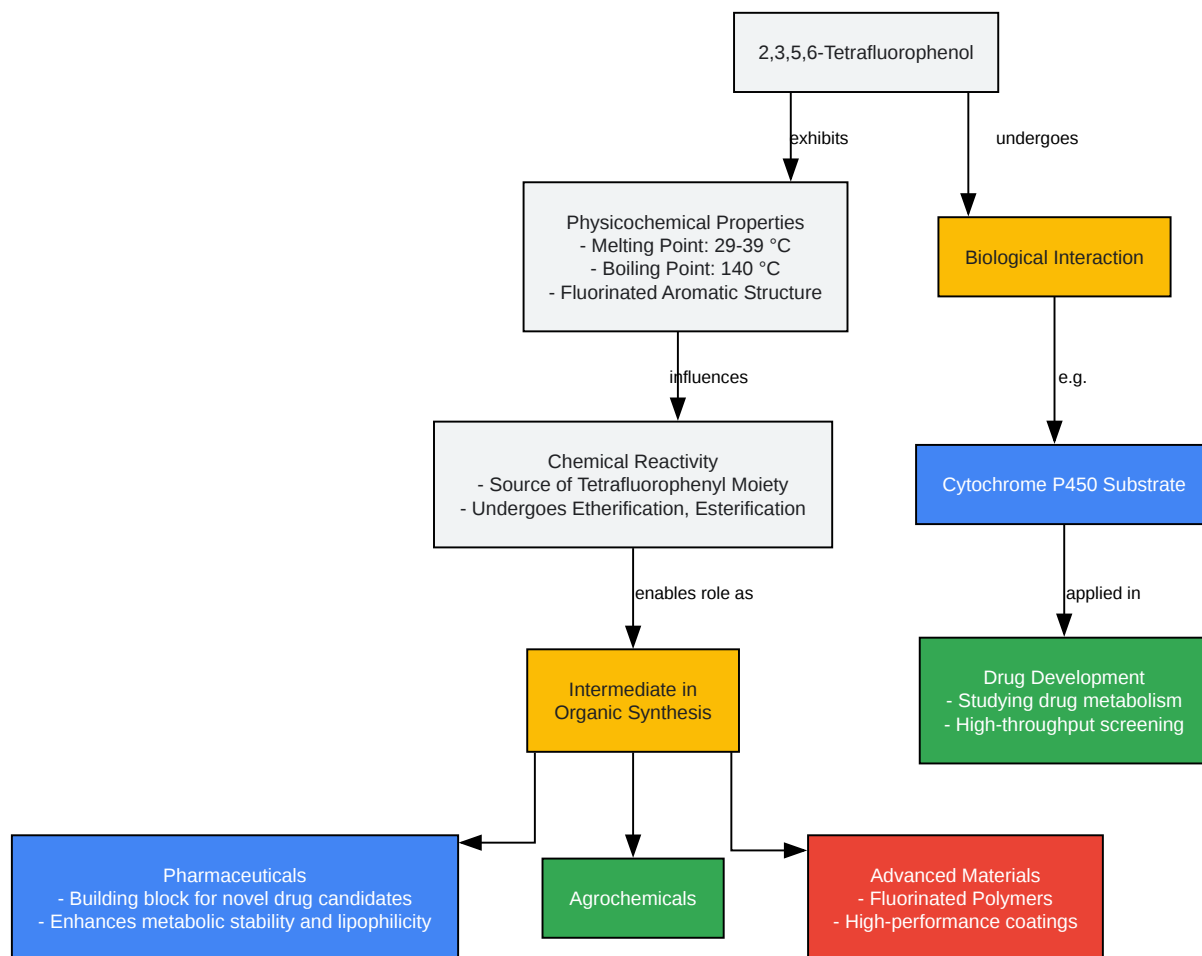
- **Distillation Method:** The substance is distilled, and the temperature of the vapor is measured. For pure substances, the boiling point remains constant throughout the distillation.
- **Siwoloboff's Method:** A small sample is heated in a test tube alongside a thermometer, with an inverted capillary tube submerged in the liquid. The boiling point is the temperature at which a continuous stream of bubbles emerges from the capillary.

General Procedure (Siwoloboff's Method):

- **Sample Preparation:** A small volume of **2,3,5,6-tetrafluorophenol** is placed in a small-diameter test tube.
- **Apparatus Setup:** A capillary tube, sealed at its upper end, is placed open-end down into the test tube containing the sample. The test tube is then attached to a thermometer.
- **Heating:** The assembly is heated in a liquid bath. As the temperature rises, air trapped in the capillary tube expands and escapes.
- **Observation:** When the boiling point is reached, a rapid and continuous stream of bubbles will emerge from the capillary tube. The heat is then removed, and the liquid begins to cool. The temperature at which the bubbling stops and the liquid just begins to enter the capillary tube is recorded as the boiling point.

## Logical Relationships and Applications

**2,3,5,6-Tetrafluorophenol**'s utility stems from its distinct chemical properties, which make it a valuable building block in organic synthesis and a probe for biological systems. The following diagram illustrates the logical flow from its fundamental properties to its diverse applications.



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